

The physiological importance of the creatine phosphate system

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Compound of Interest

Compound Name: *Creatine phosphate, dipotassium salt*
Cat. No.: *B8055003*

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Sources

- [1. The Role of the Creatine Phosphate System in Energy Storage and Release: From Molecular Mechanisms to Physiological Functions | Hong | Journal of Energy Bioscience \[bioscipublisher.com\]](#)
- [2. Myocardial protection with phosphocreatine in high-risk cardiac surgery patients: a randomized trial - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. foundmyfitness.com \[foundmyfitness.com\]](#)
- [4. academic.oup.com \[academic.oup.com\]](#)
- [5. mdpi.com \[mdpi.com\]](#)
- [6. Neuroprotective Effect of Phosphocreatine on Focal Cerebral Ischemia-Reperfusion Injury - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. medichem-me.com \[medichem-me.com\]](#)
- [8. Creatine Kinase - Assay | Worthington Biochemical \[worthington-biochem.com\]](#)
- [9. researchgate.net \[researchgate.net\]](#)

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